

Application Notes and Protocols for Cy5.5 bis-NHS Ester Protein Conjugation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cy5.5 bis-NHS ester

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This document provides a detailed protocol for the conjugation of proteins with **Cy5.5 bis-NHS ester**, a fluorescent dye used for labeling biological molecules in various research and diagnostic applications. The protocol covers reagent preparation, the labeling reaction, purification of the conjugate, and determination of the degree of labeling.

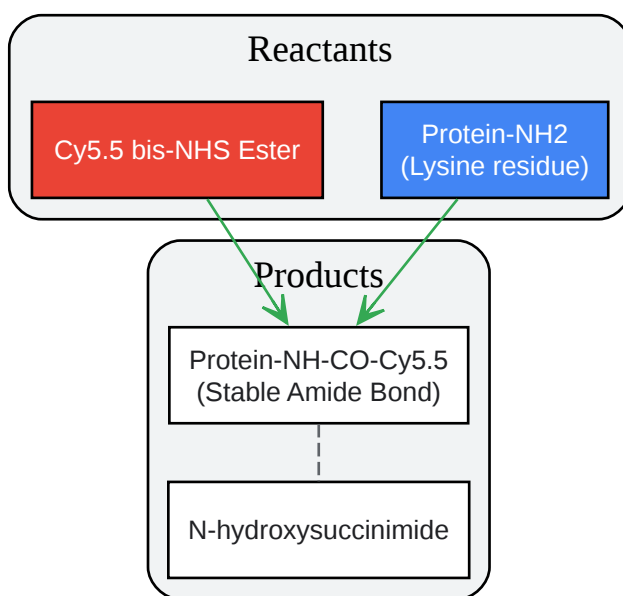
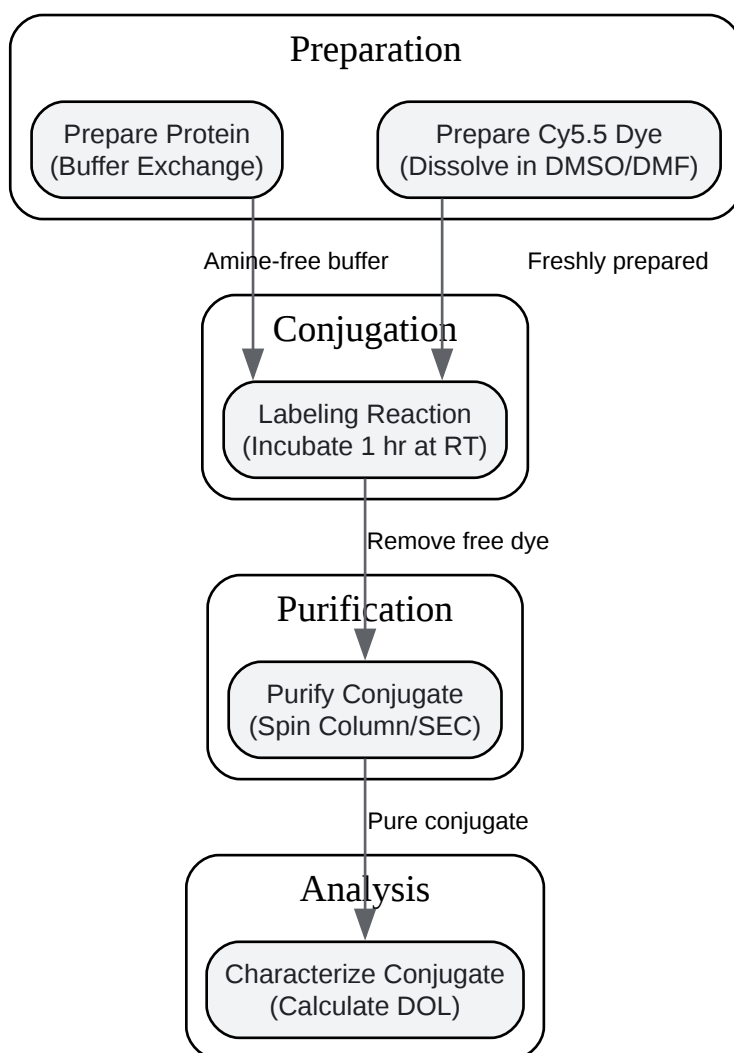
Introduction

Cy5.5 bis-NHS ester is a reactive cyanine dye designed for the fluorescent labeling of biomolecules containing primary amine groups, such as peptides, proteins, and amine-modified oligonucleotides.[1][2] The N-hydroxysuccinimide (NHS) ester reactive groups readily couple with primary amines on proteins, primarily the ϵ -amino groups of lysine residues and the N-terminal α -amino group, to form stable amide bonds.[3][4] The bis-NHS ester formulation provides two reactive sites per dye molecule.[2] This far-red fluorescent dye is characterized by its intense fluorescence and high water solubility, making it a popular choice for a variety of applications including immunoassays, fluorescence microscopy, and flow cytometry.[4][5][6][7] Successful conjugation requires careful optimization of reaction conditions to achieve the desired degree of labeling without compromising protein function.

Experimental Workflow Overview

The overall workflow for protein conjugation with **Cy5.5 bis-NHS ester** involves preparing the protein and dye, running the conjugation reaction, purifying the labeled protein, and finally,

characterizing the conjugate.



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